Application Notes and Protocols: TA-316 (GMP) in iPSC to Platelet Differentiation

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Compound of Interest

Compound Name:	*TA-316 (GMP)*
Cat. No.:	*B15604978*

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Introduction

The generation of functional platelets from induced pluripotent stem cells (iPSCs) holds immense promise for therapeutic applications, offering a potential solution to the challenges of donor-dependent platelet transfusions. This document provides a detailed protocol for the use of TA-316, a novel small molecule c-MPL agonist, in a Good Manufacturing Practice (GMP)-compliant workflow for the differentiation of iPSCs into platelets. TA-316 has been shown to be a potent inducer of megakaryopoiesis and thrombopoiesis, promoting both the expansion of megakaryocyte progenitors and their subsequent maturation into platelet-producing megakaryocytes.[1][2][3] This protocol is designed for use with immortalized megakaryocyte progenitor cell lines (imMKCLs) derived from iPSCs, which allow for scalable and controlled platelet production.[2][4][5][6]

Signaling Pathway of TA-316 in Megakaryopoiesis

TA-316 functions as a thrombopoietin (TPO) receptor agonist, binding to and activating the c-MPL receptor on the surface of hematopoietic stem and progenitor cells, as well as megakaryocytes.[1][3] This activation triggers downstream signaling cascades that are critical

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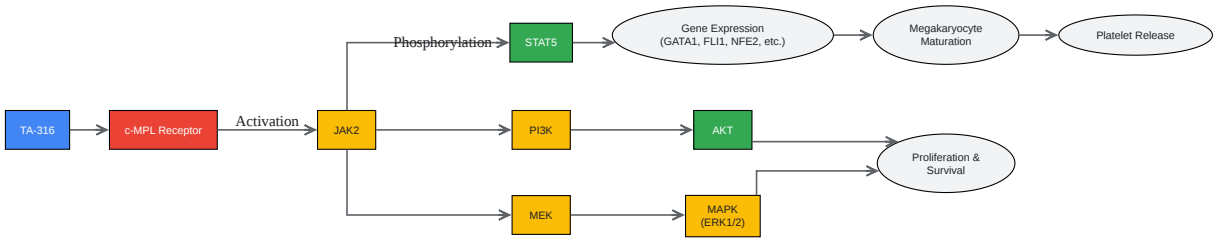
for megakaryocyte development and platelet formation. The key signaling pathways activated by TA-316 include the JAK/STAT, MAPK, and PI3K/AKT pathways. These pathways collectively promote cell survival, proliferation, differentiation, and the maturation of megakaryocytes, ultimately leading to the release of functional platelets.



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Caption: TA-316 signaling pathway in megakaryocytes.

Experimental Workflow for iPSC-Derived Platelet Production

The overall workflow for generating platelets from iPSCs using TA-316 involves the expansion of imMKCLs under conditions that promote self-renewal, followed by a switch to maturation conditions that induce differentiation and platelet release. This process is typically performed in a GMP-compliant, feeder-free culture system and can be scaled up using bioreactors.[2][4][6][7]

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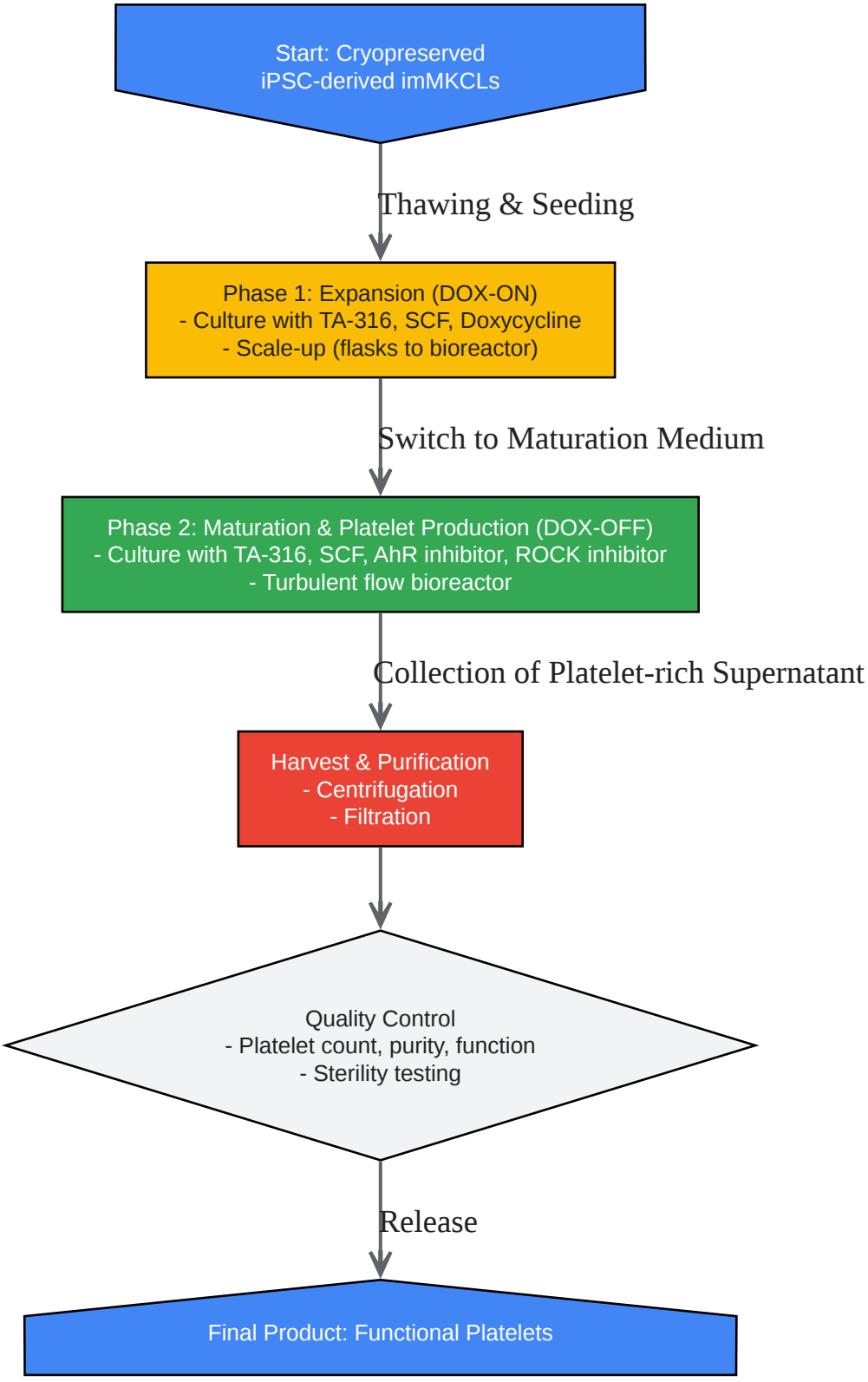

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Caption: Experimental workflow for iPSC-platelet production.

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Quantitative Data Summary

The use of TA-316 in combination with a robust manufacturing process leads to a significant yield of functional platelets. The following tables summarize key quantitative data from studies utilizing this protocol.

Table 1: Expansion of Immortalized Megakaryocyte Progenitor Cell Lines (imMKCLs)

Parameter	Value	Reference
Expansion Fold (23 days)	> 10,000-fold	[4]
imMKCL Expansion vs. rhTPO	1.5-fold higher	[2][8]

Table 2: Platelet Yield and Purity

Parameter	Value	Reference
Platelet Yield per imMKCL	>2-fold higher than rhTPO	[2][3]
Total Platelet Production	> 1 x 1011 platelets	[2][7]
Platelet Purity (CD41a+)	High (specific percentage varies)	[4]

Table 3: Functional Characteristics of iPSC-Derived Platelets

Assay	Result	Reference
Agonist-Induced Aggregation	Comparable to peripheral blood platelets	[6]
Surface Marker Expression (CD41a, CD42b)	Positive	[4]
In vivo Hemostatic Function	Confirmed in animal models	[4]

Experimental Protocols

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Materials and Reagents

- iPSC-derived immortalized megakaryocyte progenitor cell lines (imMKCLs), cryopreserved
- Expansion Medium (DOX-ON):
  - Basal medium (e.g., StemSpan™ SFEM II)
  - Stem Cell Factor (SCF)
  - TA-316
  - Doxycycline
- Maturation Medium (DOX-OFF):
  - Basal medium (e.g., StemSpan™ SFEM II)
  - Stem Cell Factor (SCF)
  - TA-316
  - Aryl hydrocarbon receptor (AhR) antagonist (e.g., SR1)
  - Rho-associated kinase (ROCK) inhibitor (e.g., Y-27632)
- Cell culture flasks, bags, and bioreactors (GMP-grade)
- Centrifuges and filtration systems for cell processing
- Flow cytometer and antibodies for quality control

Protocol 1: Expansion of imMKCLs (DOX-ON)

- Thawing and Initial Culture:
  - Rapidly thaw a cryopreserved vial of imMKCLs in a 37°C water bath.
  - Transfer the cells to a sterile conical tube containing pre-warmed Expansion Medium.

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- Centrifuge the cells and resuspend the pellet in fresh Expansion Medium.
- Seed the cells into a T-flask at an appropriate density.
- Incubate at 37°C, 5% CO2.

- Expansion and Scale-Up:
  - Passage the cells every 3-4 days, maintaining them in the exponential growth phase.
  - Gradually scale up the culture volume by transferring the cells to larger T-flasks, cell culture bags, and ultimately to a WAVE bioreactor or similar system.[4]
  - Monitor cell density and viability regularly.
  - Continue expansion for approximately 23 days to achieve a target cell number of 2-4 x 1010 cells.[2][4]

Protocol 2: Maturation and Platelet Production (DOX-OFF)

- Medium Exchange:
  - Harvest the expanded imMKCLs from the bioreactor.
  - Centrifuge the cells to pellet them and remove the Expansion Medium.
  - Resuspend the cell pellet in pre-warmed Maturation Medium.

- Platelet Production in Bioreactor:
  - Transfer the cell suspension to a turbulent flow-based bioreactor (e.g., VerMES).[2][7]
  - Culture for 6 days under continuous turbulent flow to induce megakaryocyte maturation and platelet release.[2]

Protocol 3: Platelet Harvest and Purification

- Collection:

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- Collect the platelet-rich supernatant from the bioreactor.

- Purification:
  - Perform a series of centrifugation steps to separate the platelets from remaining cells and debris.
  - Further purify and concentrate the platelets using a filtration system.

- Final Formulation:
  - Resuspend the purified platelets in a suitable storage solution (e.g., Bicarbonate Ringer's solution with ACD-A and human serum albumin).[2][5]

Protocol 4: Quality Control

- Platelet Count and Purity:
  - Determine the platelet concentration using a hematology analyzer.
  - Assess the purity of the platelet population by flow cytometry for the expression of CD41a and CD61.

- Functional Assays:
  - Perform in vitro aggregation assays using standard agonists (e.g., ADP, collagen, thrombin).
  - Analyze the expression of activation markers (e.g., P-selectin) by flow cytometry upon stimulation.

- Safety Testing:
  - Conduct sterility testing to ensure the absence of microbial contamination.
  - Perform endotoxin testing.

Conclusion

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The use of TA-316 within a GMP-compliant manufacturing process provides a robust and scalable method for the generation of functional platelets from iPSCs. This approach, centered around the expansion and controlled differentiation of immortalized megakaryocyte progenitor cell lines, represents a significant advancement in the field of regenerative medicine and offers a promising path towards a donor-independent source of platelets for clinical applications.[6] Further optimization of this protocol, including the refinement of bioreactor conditions and media formulations, will continue to improve the efficiency and cost-effectiveness of iPSC-derived platelet production.

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- To cite this document: BenchChem. [Application Notes and Protocols: TA-316 (GMP) in iPSC to Platelet Differentiation]. BenchChem, [2026]. [Online PDF]. Available at:

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